

Application Notes and Protocols for WWL70 in Cell Culture

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Compound of Interest

Compound Name: *Wwl70*

Cat. No.: *B1684179*

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Introduction

WWL70 is a potent and selective small molecule inhibitor of α/β -hydrolase domain 6 (ABHD6), a serine hydrolase that plays a key role in the endocannabinoid system.[1][2] ABHD6 is primarily responsible for the hydrolysis of the endocannabinoid 2-arachidonoylglycerol (2-AG), a key signaling lipid that activates cannabinoid receptors CB1 and CB2. By inhibiting ABHD6, **WWL70** leads to an increase in the levels of 2-AG, thereby modulating various physiological and pathological processes, including neuroinflammation, metabolic regulation, and cancer cell signaling.[2][3] These application notes provide detailed protocols for utilizing **WWL70** in cell culture experiments to investigate its biological effects.

Product Information

Product Name	WWL70
Target	α/β -hydrolase domain 6 (ABHD6)
IC50	70 nM
Molecular Formula	C27H23N3O3
Molecular Weight	437.49 g/mol
CAS Number	947669-91-2
Solubility	Soluble in DMSO
Storage	Store at -20°C for long-term storage.

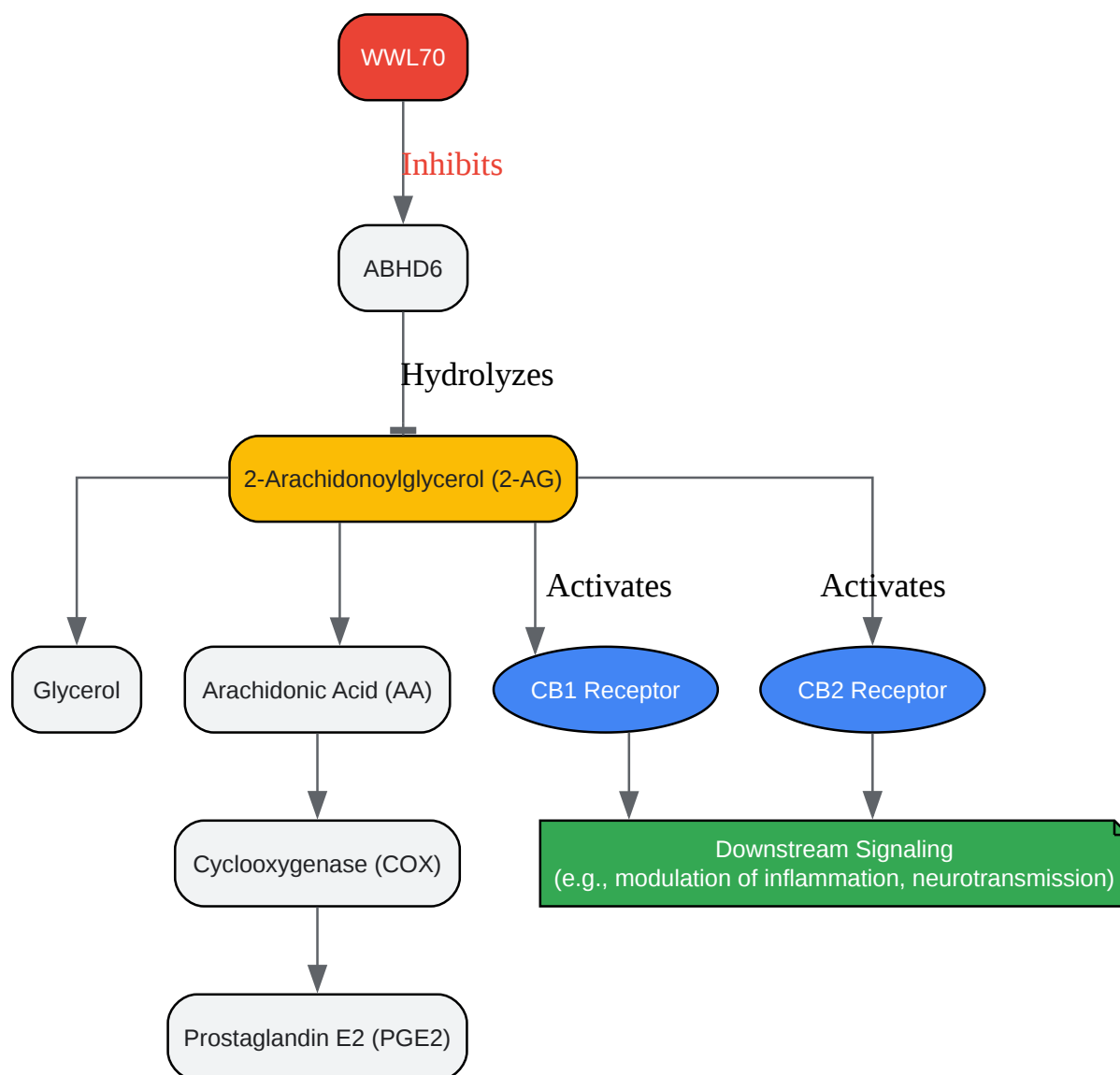
Data Presentation

In Vitro Activity of WWL70

Parameter	Value	Cell Line/System	Reference
ABHD6 Inhibition (IC50)	70 nM	Recombinant enzyme	[1]
2-AG Hydrolysis Inhibition	~50% at 10 μ M	BV-2 microglial cell homogenates	[4]
LPS-induced PGE2 Production Inhibition (IC50)	~100 nM	Microglial cells	[1]
Increase in 2-AG levels	20% increase at 10 μ M (1h treatment)	Not specified	[1]

Signaling Pathways

The primary mechanism of action of **WWL70** is the inhibition of ABHD6. This leads to the accumulation of the endocannabinoid 2-arachidonoylglycerol (2-AG). 2-AG can then activate cannabinoid receptors (CB1 and CB2) and also serve as a precursor for the biosynthesis of prostaglandins, such as PGE2, through the action of cyclooxygenase enzymes (COX).



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Caption: **WWL70** inhibits ABHD6, leading to increased 2-AG levels and downstream signaling.

Experimental Protocols

The following are detailed protocols for key experiments to assess the effects of **WWL70** in cell culture.

Cell Viability Assay (MTT Assay)

This protocol is designed to assess the effect of **WWL70** on the metabolic activity and viability of cells in culture.

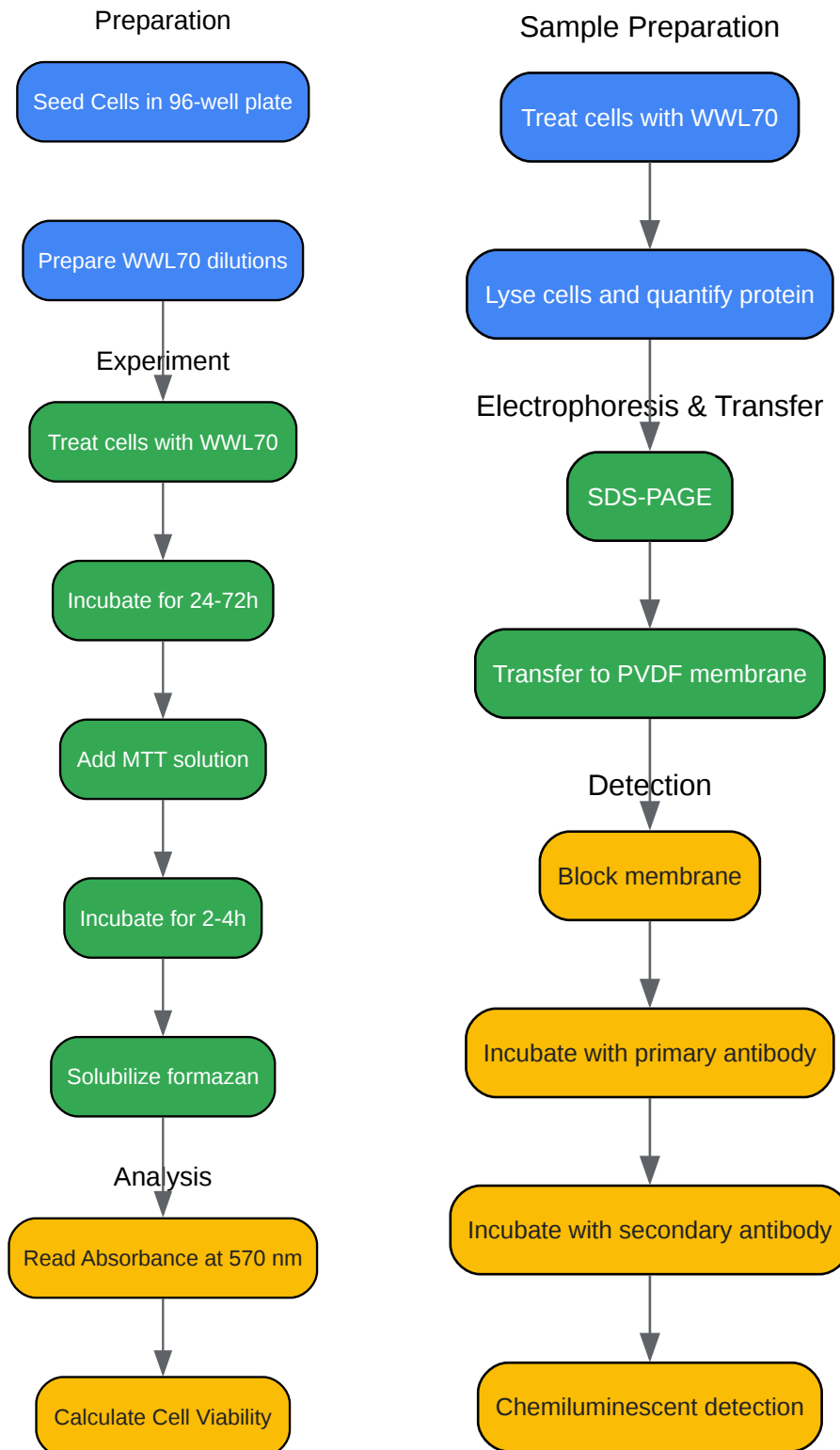
Materials:

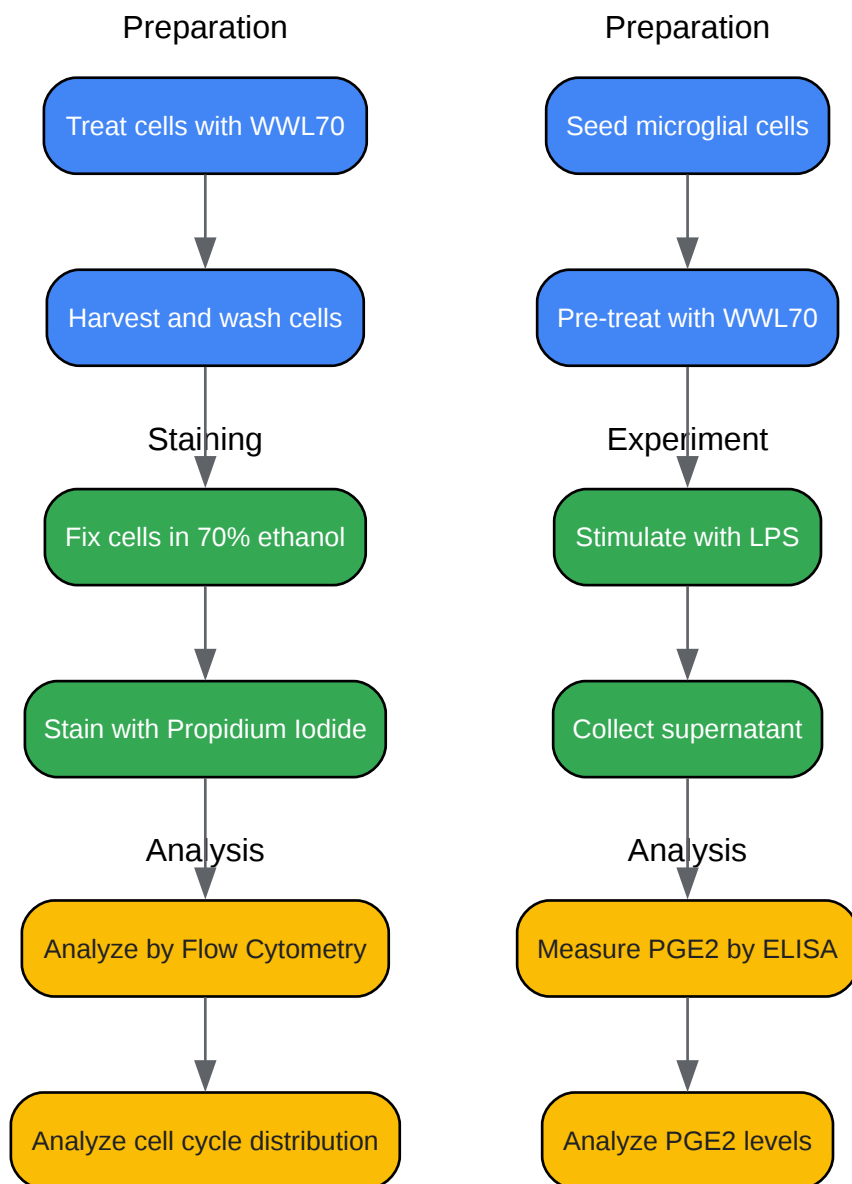
- Cells of interest
- **WWL70** stock solution (in DMSO)
- Complete cell culture medium
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- Microplate reader

Protocol:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete medium. Incubate for 24 hours to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of **WWL70** in complete medium. The final DMSO concentration should be less than 0.1% to avoid solvent toxicity. Remove the old medium from the wells and add 100 μ L of the medium containing different concentrations of **WWL70**. Include a vehicle control (medium with DMSO) and a no-cell control (medium only).
- **Incubation:** Incubate the plate for 24, 48, or 72 hours, depending on the experimental design.
- **MTT Addition:** Add 10 μ L of MTT solution to each well and incubate for 2-4 hours at 37°C until a purple formazan precipitate is visible.
- **Solubilization:** Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.

- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control.





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